

The Natural Occurrence and Isolation of Dalbergin: A Technical Guide

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Compound of Interest

Compound Name: *Dalbergin*

Cat. No.: *B191465*

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Introduction

Dalbergin, a neoflavonoid, has garnered significant interest within the scientific community due to its diverse pharmacological activities, including anti-inflammatory, antioxidant, and anticancer properties. This technical guide provides a comprehensive overview of the natural sources of **Dalbergin**, detailing its distribution in various plant species. Furthermore, it presents a compilation of experimental protocols for the extraction, isolation, and quantification of this valuable phytochemical. The guide also explores the biosynthetic origins of **Dalbergin** and illustrates its interaction with key cellular signaling pathways.

Natural Sources of Dalbergin

Dalbergin is predominantly found within the genus *Dalbergia*, a large group of trees, shrubs, and lianas in the legume family, Fabaceae. The heartwood of these species is a particularly rich source of this compound. While the *Dalbergia* genus is the primary source, **Dalbergin** has also been identified in other genera.

Major Plant Sources

The following table summarizes the primary plant species reported to contain **Dalbergin**, along with the plant part in which it is most abundantly found.

Genus	Species	Common Name	Plant Part	Reference(s)
Dalbergia	sissoo	Indian Rosewood, Shisham	Heartwood, Stem	[1][2][3]
Dalbergia	odorifera	Fragrant Rosewood	Heartwood	[4][5]
Dalbergia	miscolobium	[4][6]		
Dalbergia	nigra	Brazilian Rosewood	[4][6]	
Dalbergia	cochinchinensis	Thailand Rosewood	[4][7]	
Dalbergia	ecastaphyllum	[4]		
Dalbergia	melanoxylon	African Blackwood	[8]	
Dalbergia	latifolia	East Indian Rosewood	[9]	
Dalbergia	cultrata	[9]		
Pterocarpus	santalinus	Red Sandalwood	[7]	
Clerodendrum	indicum	[8]		
Cassia	alata	Candle Bush	[8]	

Quantitative Analysis of Dalbergin Content

The concentration of **Dalbergin** can vary significantly depending on the plant species, geographical location, age of the plant, and the extraction method employed. The following table provides a summary of reported quantitative data for **Dalbergin** in various Dalbergia species.

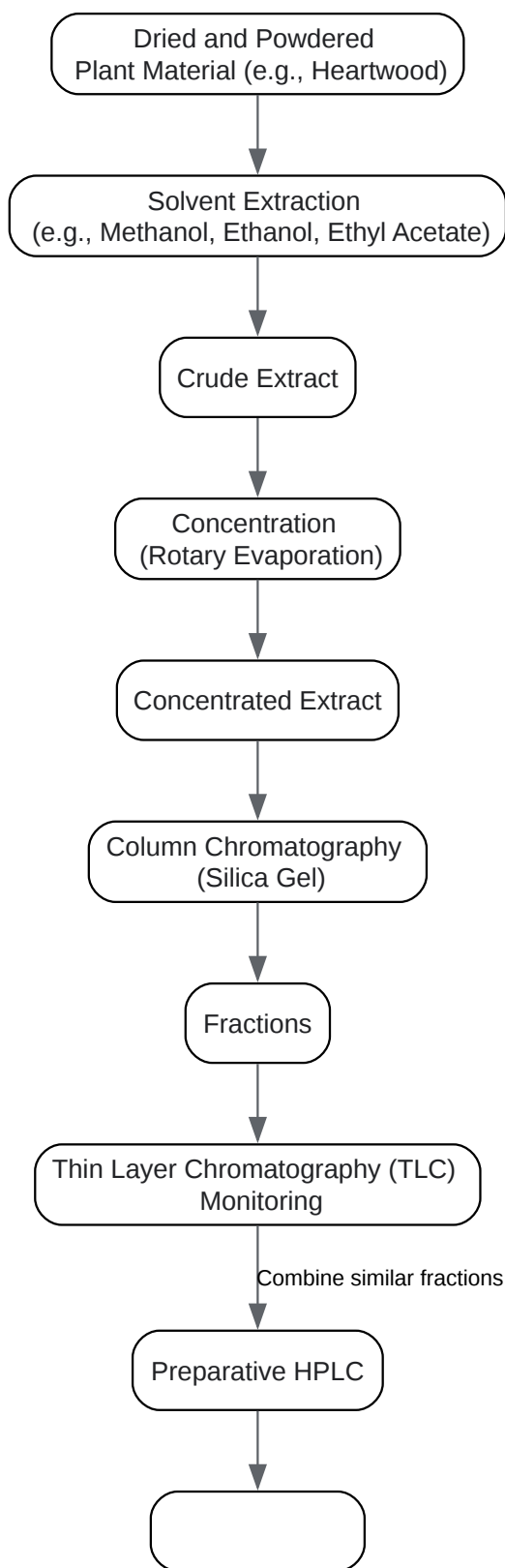
Species	Plant Part	Extraction Solvent	Analytical Method	Dalbergin Content (mg/g of dry weight)	Reference(s)
Dalbergia odorifera	Heartwood	70% Methanol	UHPLC-MS/MS	Not explicitly stated for Dalbergin alone, but was a major flavonoid	[10]
Dalbergia odorifera	Heartwood	Ethanol/Water (9:1, v/v)	GC-MS	Relative content varies	[9]
Dalbergia sissoo	Heartwood	Methanol	Column Chromatography	Not quantified	[11]

Note: Direct comparison of **Dalbergin** content is challenging due to the variability in analytical methods and reporting units across different studies.

Experimental Protocols

General Extraction and Isolation Workflow

The isolation of **Dalbergin** from its natural sources typically involves a multi-step process beginning with solvent extraction, followed by chromatographic purification.



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Figure 1: General workflow for the extraction and isolation of **Dalbergin**.

Detailed Methodologies

1. Extraction from Dalbergia sissoo Stem[1][11]

- **Plant Material Preparation:** Stems of Dalbergia sissoo are collected, washed, and shade-dried for 15-20 days. The dried material is then chopped and ground into a coarse powder.
- **Extraction:** The powdered material is extracted with methanol using a Soxhlet apparatus or by refluxing for several hours. The extraction is typically repeated multiple times to ensure maximum yield.
- **Concentration:** The methanolic extracts are combined and the solvent is removed under reduced pressure using a rotary evaporator to obtain a concentrated crude extract.

2. Isolation by Column Chromatography[1][11]

- **Stationary Phase:** Silica gel (60-120 mesh) is commonly used as the stationary phase. The column is packed using a slurry of silica gel in a non-polar solvent like hexane.
- **Sample Loading:** The crude extract is adsorbed onto a small amount of silica gel and loaded onto the top of the prepared column.
- **Elution:** The column is eluted with a gradient of solvents with increasing polarity. A common solvent system starts with hexane, followed by mixtures of hexane and ethyl acetate in increasing proportions of ethyl acetate, and finally pure ethyl acetate and methanol.
- **Fraction Collection and Analysis:** Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing **Dalbergin**. Fractions with similar TLC profiles are combined.
- **Purification:** The combined fractions rich in **Dalbergin** are further purified using preparative High-Performance Liquid Chromatography (HPLC) to obtain the pure compound.

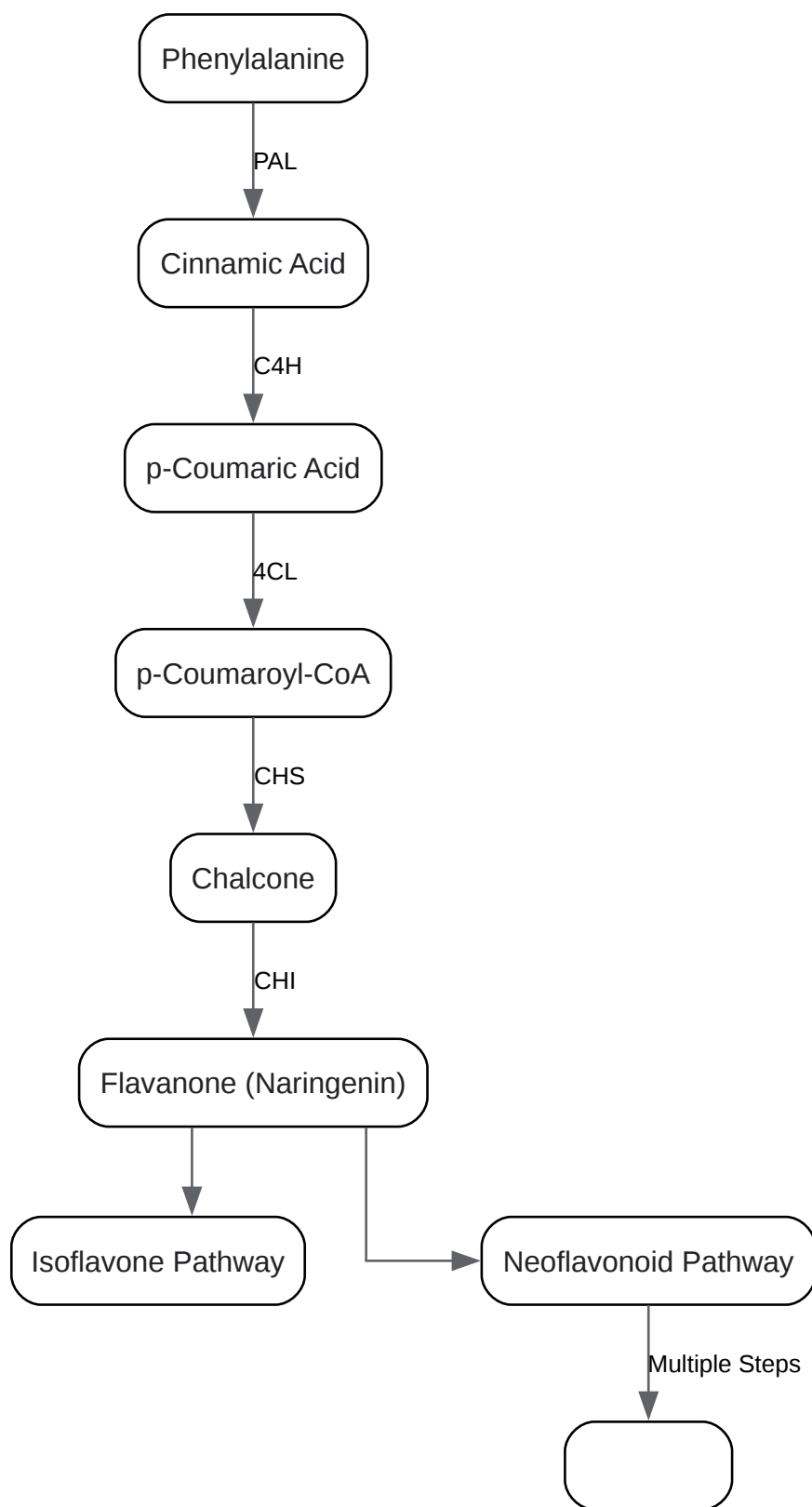
3. Quantification by High-Performance Liquid Chromatography (HPLC)[7][12]

- **Chromatographic System:** A standard HPLC system equipped with a UV-Vis detector is used.

- Column: A C18 reversed-phase column is typically employed.
- Mobile Phase: The mobile phase often consists of a mixture of acetonitrile and water, sometimes with the addition of a small amount of acid (e.g., formic acid or acetic acid) to improve peak shape. The elution can be isocratic or gradient.
- Detection: **Dalbergin** is detected by its UV absorbance, typically around 254 nm.
- Quantification: A calibration curve is generated using a series of standard solutions of pure **Dalbergin** of known concentrations. The concentration of **Dalbergin** in the sample extracts is then determined by comparing their peak areas to the calibration curve.

Biosynthesis of Dalbergin

Dalbergin, as a neoflavonoid, is synthesized in plants via the phenylpropanoid pathway. This pathway starts with the amino acid phenylalanine and leads to the formation of various classes of flavonoids and other phenolic compounds.

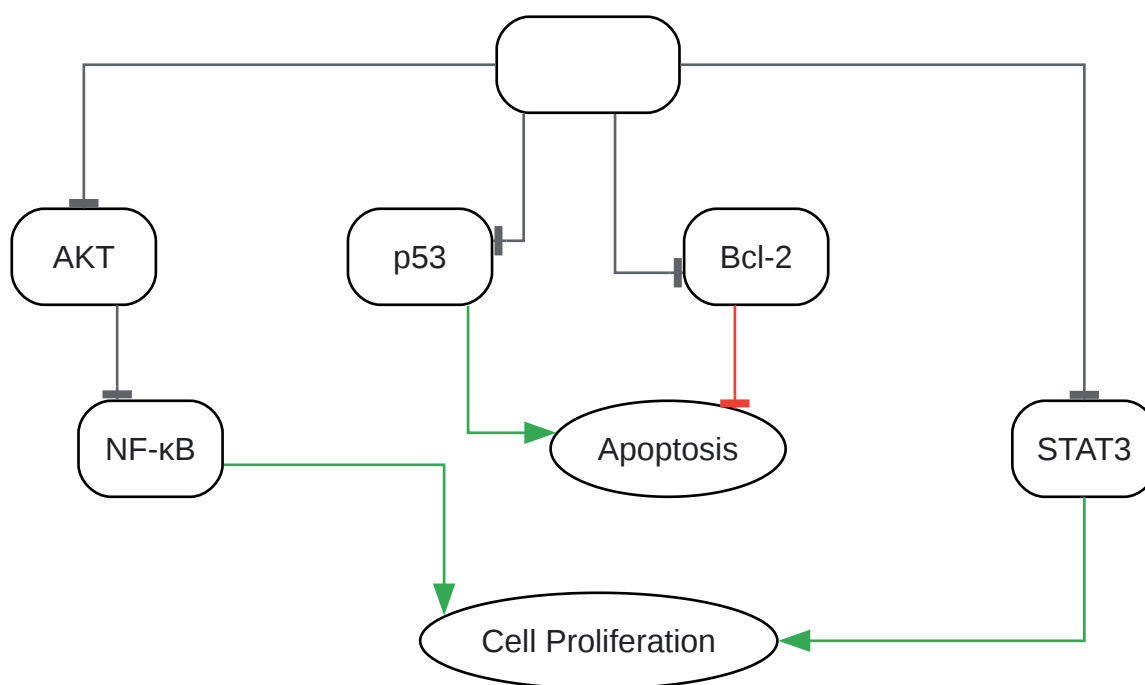


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Figure 2: Simplified overview of the neoflavonoid biosynthesis pathway leading to **Dalbergin**.

Signaling Pathways Modulated by Dalbergin

Recent research has begun to elucidate the molecular mechanisms underlying the biological activities of **Dalbergin**. Studies have shown that **Dalbergin** can modulate key signaling pathways involved in cancer cell proliferation and survival.



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